

Known Properties and Handling of Anilinium Triflate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Anilinium triflate

CAS No.: 591-40-2

Cat. No.: S6647606

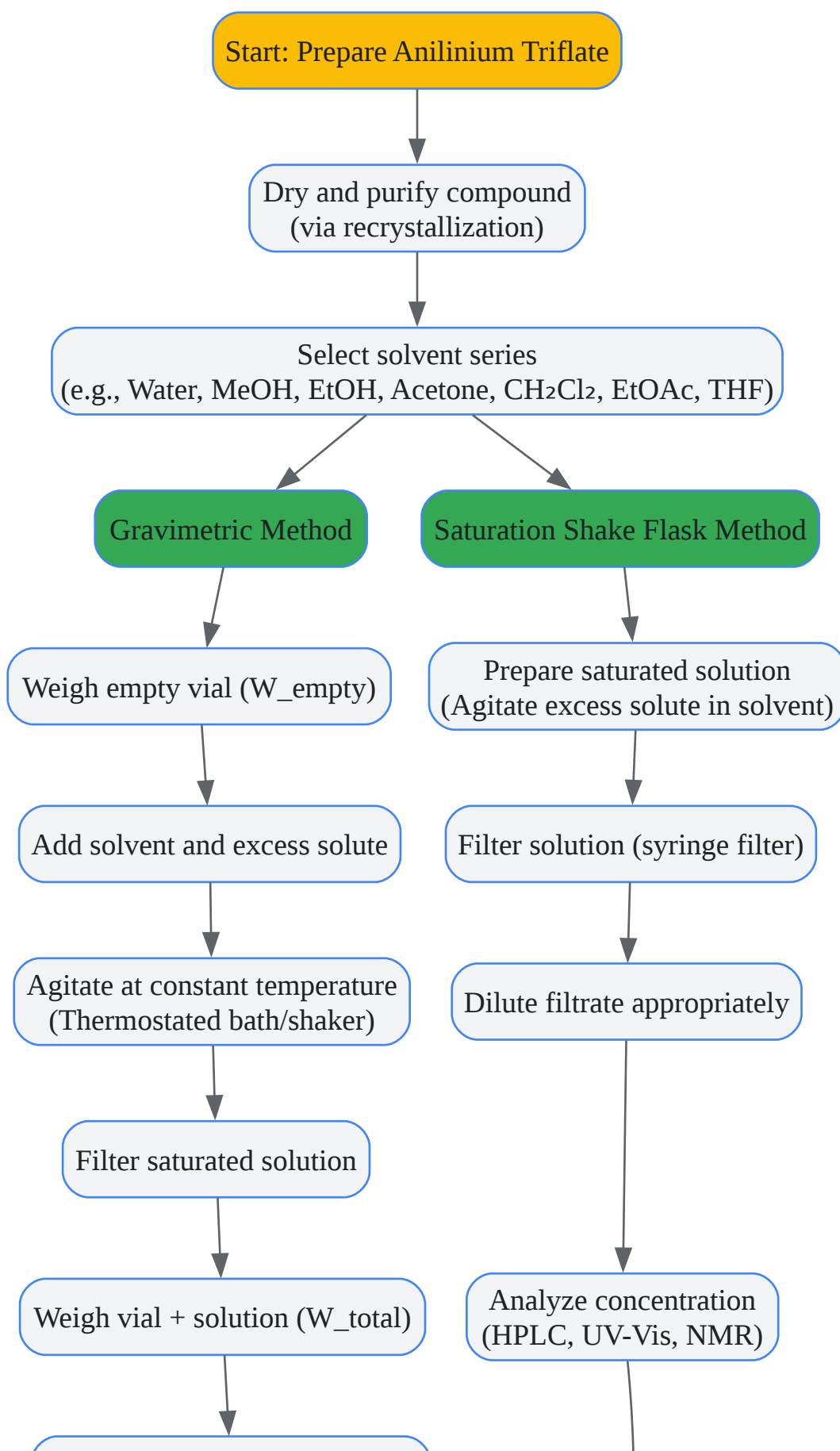
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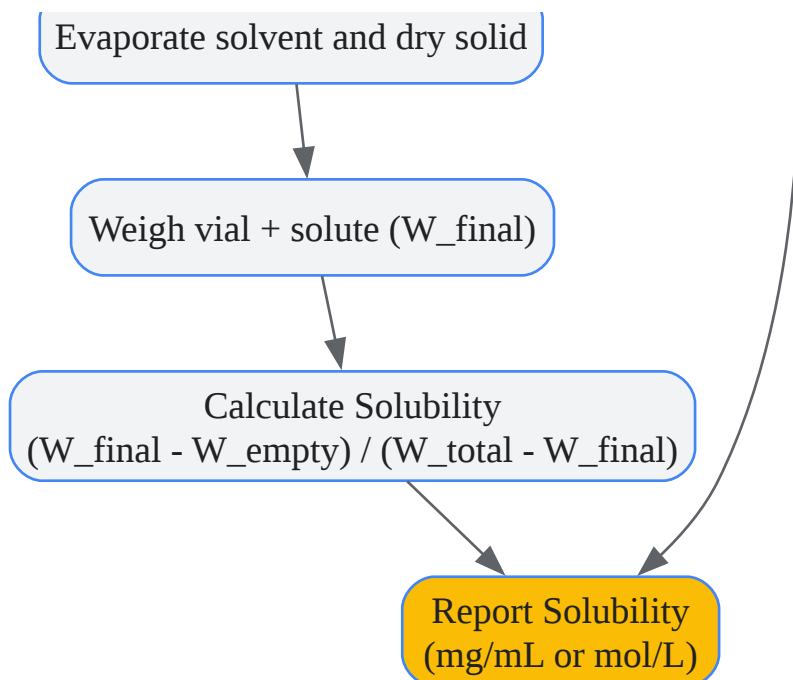
While explicit solubility values in common solvents are not listed in the searched literature, the contexts in which **anilinium triflate** is used provide clues about its behavior.

Property	Description & Context
General Handling	Handled under anhydrous conditions and inert atmosphere (e.g., nitrogen or glovebox) for synthetic chemistry [1].
Role in Reactions	Acts as a Brønsted acid in catalytic reactions, such as in nitrogen fixation [2].
Thermal Stability	Related trimethylanilinium salts are stable in the solid state up to at least 165 °C [3].

Experimental Protocol for Solubility Determination

Given the lack of direct data, the following protocol outlines a standard method for determining solubility, which is crucial for application development.





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Experimental workflow for determining **anilinium triflate** solubility via gravimetric and shake-flask methods.

Step 1: Compound and Solvent Preparation

- **Purification:** Before testing, ensure the **anilinium triflate** is pure. Recrystallize it from a suitable solvent like acetonitrile or ethyl acetate [3].
- **Solvent Selection:** Use anhydrous, reagent-grade solvents to prevent interference from water. A typical series includes water, methanol, ethanol, acetone, dichloromethane, ethyl acetate, and tetrahydrofuran (THF).

Step 2: Saturation and Equilibration

- **Procedure:** For each solvent, add an excess of **anilinium triflate** to a known volume (e.g., 2-5 mL) in a sealed vial.
- **Conditions:** Agitate the mixture continuously using a magnetic stirrer or shaker in a thermostated water bath maintained at your desired temperature (e.g., 25°C) for **24 hours** to ensure equilibrium is reached [1].

Step 3: Sampling and Analysis

Two reliable methods can be employed:

- **Gravimetric Method:** After saturation, filter the solution through a syringe filter. Transfer a known mass or volume of the clear filtrate into a pre-weighed vial. Evaporate the solvent completely in an oven or under a vacuum, dry the residue, and weigh the mass of the solid solute.
- **Instrumental Analysis (Shake-Flask Method):** This method is often more accurate. After filtration, dilute the saturated solution with a compatible solvent. Analyze the concentration using:
 - **UV-Vis Spectroscopy:** First, establish a calibration curve of **anilinium triflate** at a specific wavelength.
 - **HPLC:** Use a calibrated HPLC method for precise quantification.

Step 4: Data and Reporting

- **Calculation:** Calculate the solubility in mg/mL or mol/L. For the gravimetric method: $\text{Solubility} = \frac{\text{Mass of solute}}{\text{Volume of solution}}$. For instrumental methods, use the measured concentration directly.
- **Reporting:** Report the solubility for each solvent alongside the experimental temperature. A summary table is the most effective way to present this data.

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References

1. Protocol for the Synthesis of Ortho-trifluoromethoxylated ... [pmc.ncbi.nlm.nih.gov]
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3. implications for methylation and cross-coupling [pubs.rsc.org]

To cite this document: Smolecule. [Known Properties and Handling of Anilinium Triflate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6647606#anilinium-triflate-solubility>]

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